

Letaxaban Development Status and Rationale

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

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Letaxaban (TAK-442) was an investigational drug that did not progress beyond Phase II clinical trials. The available information indicates:

- **Development Status: Discontinued** globally [1].
- **Highest Phase Reached: Phase II** for Acute Coronary Syndrome and Thromboembolism [2] [3] [1].
- **Primary Reason for Discontinuation:** Development was halted in May 2011 **following disappointing Phase II results** [4]. The specific nature of these disappointing results (e.g., lack of efficacy or safety concerns) was not detailed in the available sources.
- **Mechanism of Action: Letaxaban** was an orally active, selective **direct Factor Xa (FXa) inhibitor**, acting as an anticoagulant [5] [6].

Letaxaban vs. Other Factor Xa Inhibitors

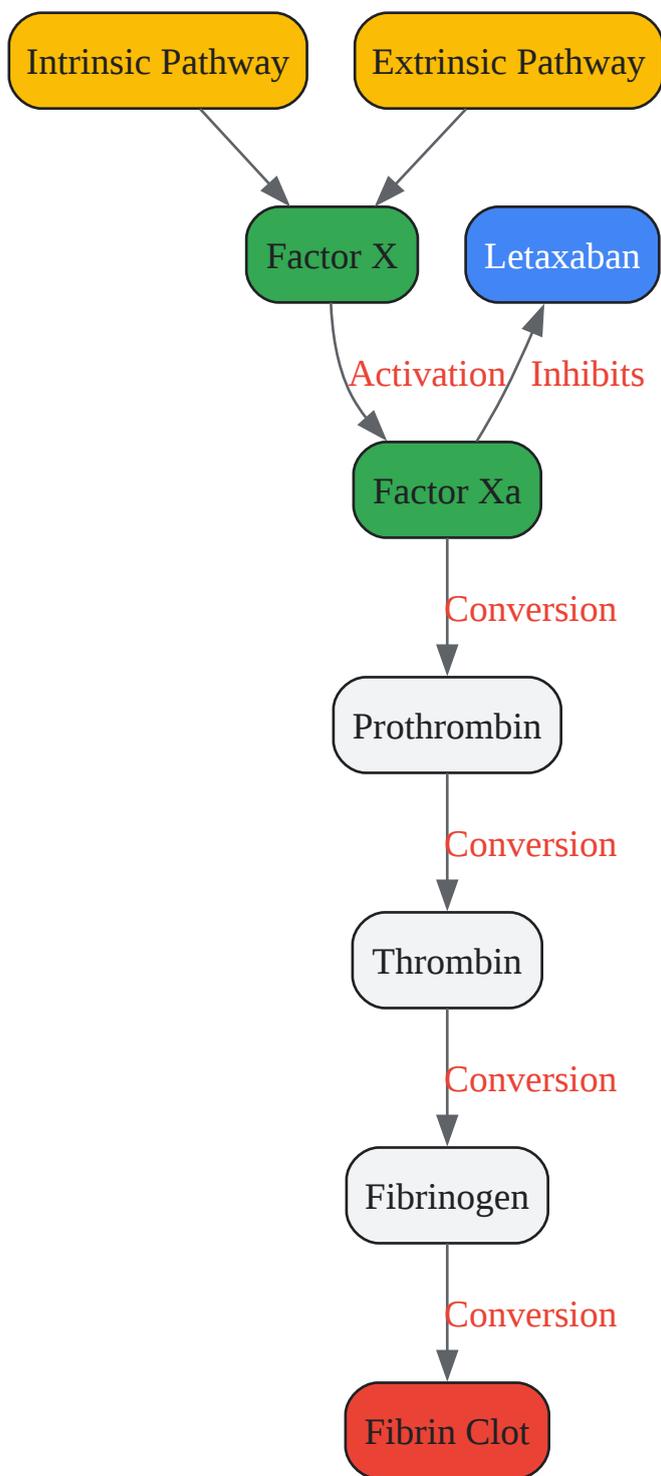
The table below compares **Letaxaban** with the four direct Factor Xa inhibitors that successfully reached the market. A key differentiator is their ultimate development outcome.

Drug Name	Highest Phase / Status	Key Indications (Approved)	Major Development Hurdle (if any)
Letaxaban	Phase II (Discontinued) [4] [1]	Acute Coronary Syndrome (investigated) [2]	Disappointing Phase II results [4]
Rivaroxaban	Approved (2008/2009) [7]	AFib, VTE treatment/prevention, CAD/PAD [8]	—

Drug Name	Highest Phase / Status	Key Indications (Approved)	Major Development Hurdle (if any)
Apixaban	Approved (2011/2012) [7]	AFib, VTE treatment/prevention [9]	—
Edoxaban	Approved (2015) [7]	AFib, VTE treatment [8]	—
Betrixaban	Approved (2017) [7]	VTE prophylaxis in medically ill patients [4]	—

The Factor Xa (FXa) Inhibition Pathway

Letaxaban and other drugs in its class target a key step in the blood coagulation cascade. The following diagram illustrates this mechanism of action.



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